# Application Notes and Protocols for Daspei in Fluorescence Microscopy

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Daspei* |
| *CAS No.:* | *3785-01-1* |
| *Cat. No.:* | *B149288* |

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## Introduction

**Daspei** (2-(4-(dimethylamino)styryl)-N-ethylpyridinium iodide) is a fluorescent vital dye used in fluorescence microscopy to stain mitochondria in living cells.[1][2] As a cationic styryl dye, its accumulation within mitochondria is dependent on the mitochondrial membrane potential, making it a valuable tool for assessing mitochondrial function and overall cell health.[3] A decrease in mitochondrial membrane potential is an early indicator of apoptosis. **Daspei** has a large Stokes shift and is characterized by its red fluorescence.[1][4] It has been successfully used in a variety of applications, including in vitro cell culture and in vivo studies, such as labeling hair cells in the zebrafish lateral line.[5][6]

## Data Presentation

The following table summarizes the key quantitative data for the use of **Daspei** in fluorescence microscopy.

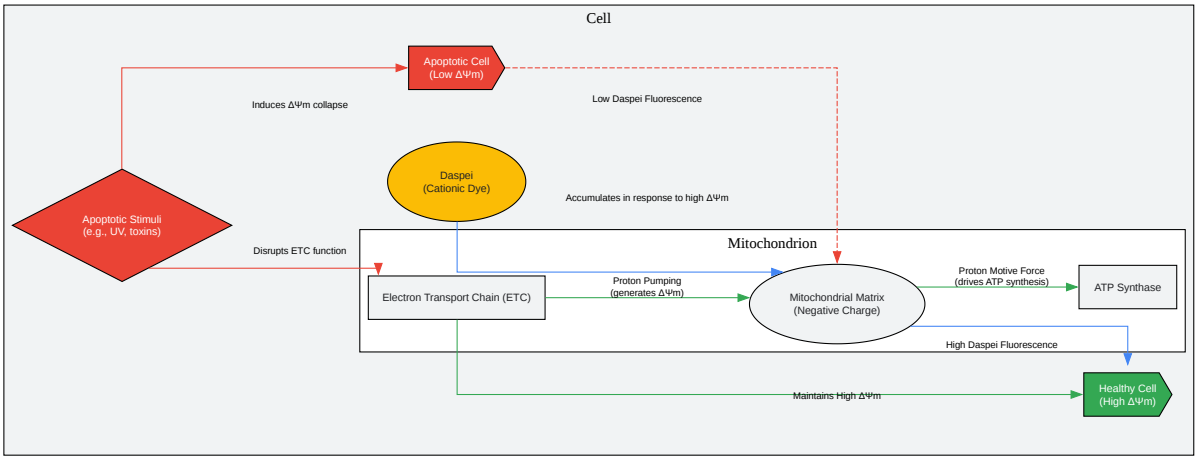
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| Parameter | Value | Reference |
|---|---|---|
| Excitation Wavelength (λex) | 461 nm (in Methanol) | [2] |
| 550 nm | [1][4] | |
| Emission Wavelength (λem) | 589 nm (in Methanol) | [2] |
| 573 nm | [1][4] | |
| Molecular Weight | 380.27 g/mol | [4] |
| CAS Number | 3785-01-1 | [2] |
| Stock Solution Concentration | 10 mM in DMSO | [4] |
| 40 mg/100 ml in distilled water | [7] | |
| Working Concentration (in vitro) | 5-10 µM in serum-free medium or PBS | [4] |
| 50 µM in NMDG-buffer | [8] | |
| Working Concentration (in vivo - zebrafish) | 0.005% for 15 minutes | [5] |
| 0.05% | [8] | |
| Incubation Time (Adherent & Suspension Cells) | 10-60 minutes at room temperature or 37°C | [1][4][8] |
| Incubation Time (Zebrafish) | 15 minutes | [5] |

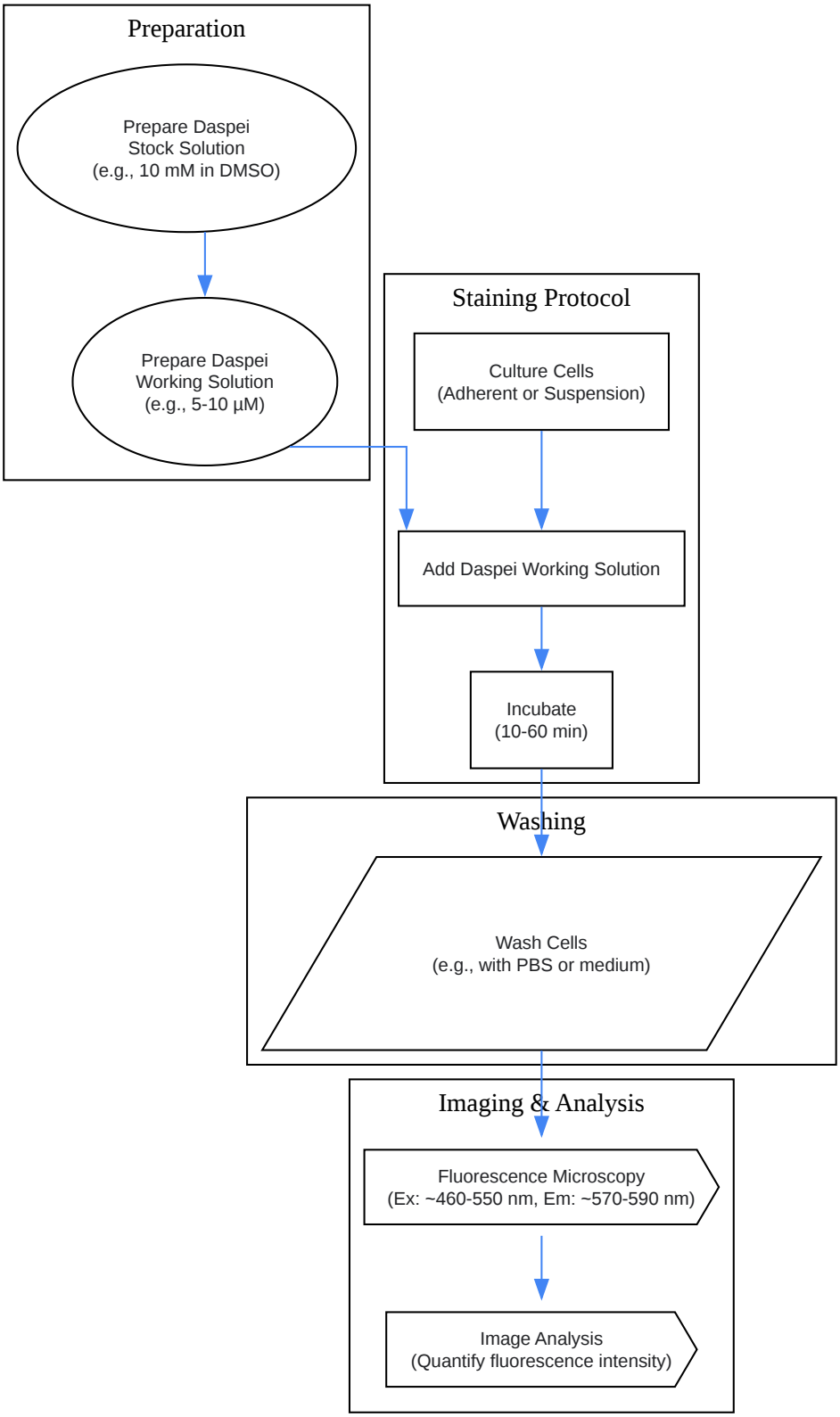
# Signaling Pathway Visualization

**Daspei** is not part of a specific signaling pathway but rather a tool to measure an important cellular parameter: the mitochondrial membrane potential (ΔΨm). The maintenance of ΔΨm is crucial for ATP synthesis and overall cell health. A decrease in ΔΨm is an early event in apoptosis (programmed cell death). The following diagram illustrates the relationship between mitochondrial membrane potential, cellular signaling, and the role of **Daspei**.

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# References

- 1. medchemexpress.com [medchemexpress.com]
- 2. biotium.com [biotium.com]
- 3. Mitochondrial membrane potential and compartmentalized signaling: Calcium, ROS, and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 4. DASPEI | TargetMol [targetmol.com]
- 5. Larval Zebrafish Lateral Line as a Model for Acoustic Trauma - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. depts.washington.edu [depts.washington.edu]
- 8. researchgate.net [researchgate.net]
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